

# Isobutyl 5-chloro-2,2-dimethylvalerate physical properties

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## Compound of Interest

Compound Name: *Isobutyl 5-chloro-2,2-dimethylvalerate*

Cat. No.: B194615

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## Technical Guide: Isobutyl 5-chloro-2,2-dimethylvalerate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Isobutyl 5-chloro-2,2-dimethylvalerate**. The information is compiled from various chemical data sources and is intended to support research and development activities.

## Core Physical and Chemical Properties

**Isobutyl 5-chloro-2,2-dimethylvalerate**, with the CAS Number 109232-37-3, is a chlorinated ester.<sup>[1]</sup> It is recognized as an intermediate in the synthesis of other organic molecules, including pharmaceutical agents.<sup>[1][2]</sup> At room temperature, it typically presents as a colorless to yellow-brown liquid.<sup>[1][3]</sup>

## Quantitative Data Summary

The following table summarizes the key physical properties of **Isobutyl 5-chloro-2,2-dimethylvalerate**.

Property	Value	Units
Molecular Formula	C11H21ClO2	
Molecular Weight	220.74	g/mol
Boiling Point	266.4	°C at 760 mmHg
Density	0.979	g/cm³
Flash Point	115.1	°C
Vapor Pressure	0.00864	mmHg at 25°C
Refractive Index	1.441	

[Sources:[\[2\]](#)[\[3\]](#)]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Isobutyl 5-chloro-2,2-dimethylvalerate** are not readily available in the public domain. However, standard analytical methods would be employed for their determination. For instance, boiling point determination would typically be carried out using distillation under controlled pressure, while density would be measured using a pycnometer or a digital density meter.

## General Synthesis Protocol: Fischer Esterification

**Isobutyl 5-chloro-2,2-dimethylvalerate** can be synthesized via a Fischer esterification reaction. This method involves the acid-catalyzed reaction of 5-chloro-2,2-dimethylvaleric acid with isobutyl alcohol.[\[1\]](#)

Reaction:

5-chloro-2,2-dimethylvaleric acid + Isobutyl alcohol  $\rightleftharpoons$  **Isobutyl 5-chloro-2,2-dimethylvalerate** + Water

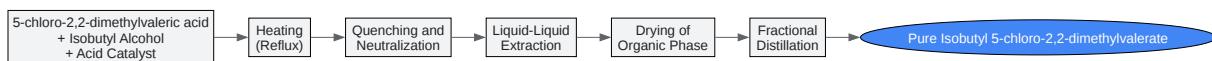
General Procedure:

- Reactant Mixture: 5-chloro-2,2-dimethylvaleric acid and an excess of isobutyl alcohol are combined in a round-bottom flask.
- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added to the mixture.[1]
- Reflux: The reaction mixture is heated to reflux. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The excess alcohol and the acid catalyst are typically removed by washing with an aqueous basic solution (e.g., sodium bicarbonate solution) followed by water.
- Extraction and Drying: The crude ester is extracted with a suitable organic solvent (e.g., diethyl ether or ethyl acetate). The organic layer is then dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Purification: The solvent is removed under reduced pressure, and the resulting crude **Isobutyl 5-chloro-2,2-dimethylvalerate** is purified by fractional distillation to yield the final product.

## Visualized Workflows and Relationships

### Fischer Esterification Workflow

The following diagram illustrates the general workflow for the synthesis of **Isobutyl 5-chloro-2,2-dimethylvalerate** via Fischer Esterification.

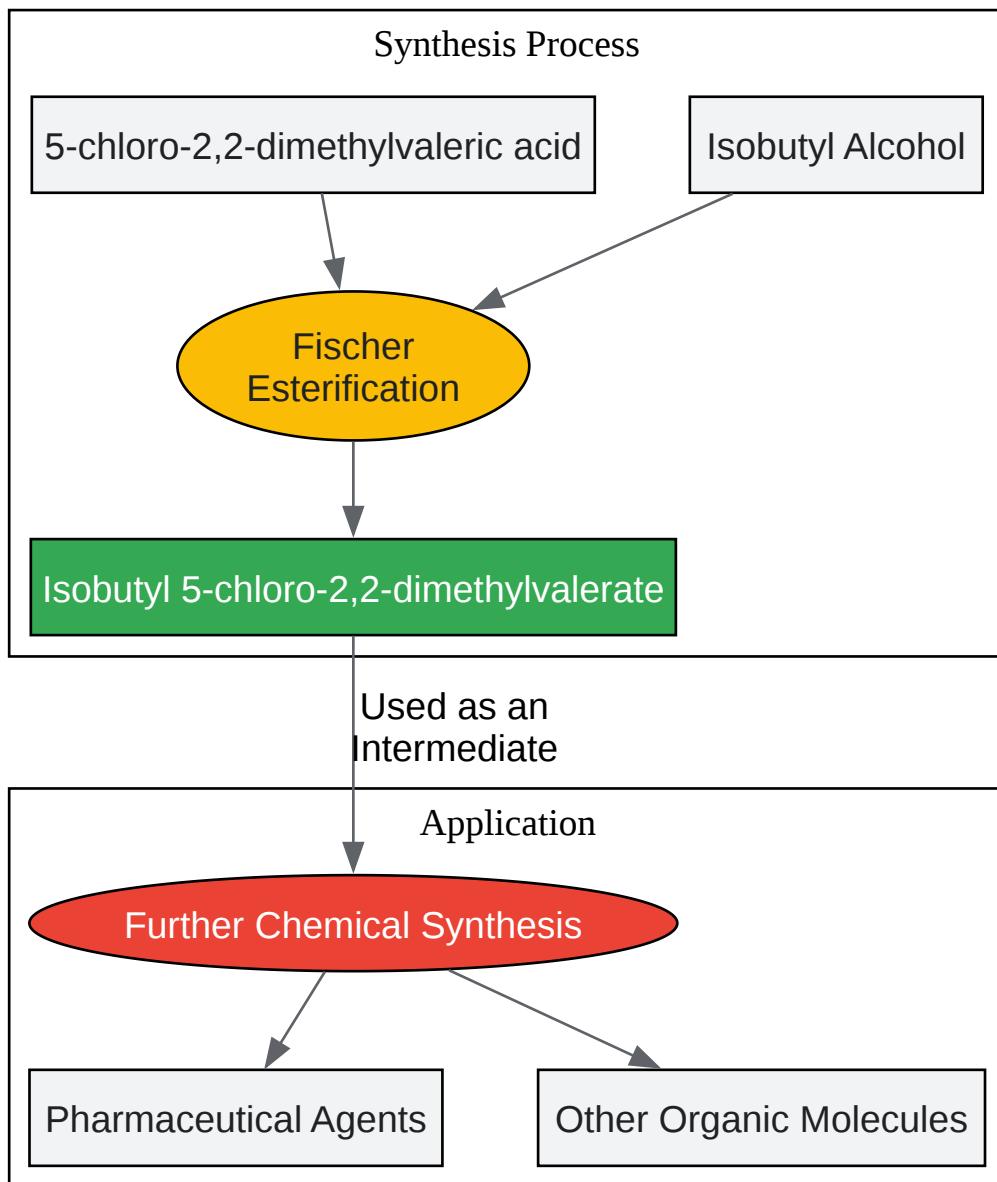


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Fischer Esterification Workflow

## Logical Relationship as a Chemical Intermediate

This diagram shows the role of **Isobutyl 5-chloro-2,2-dimethylvalerate** as a chemical intermediate in the synthesis of more complex molecules.



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Role as a Chemical Intermediate

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